

In-Depth Technical Guide: Di-n-octyltin Oxide (CAS 870-08-6)

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Compound of Interest

Compound Name: *Di-n-octyltin oxide*

Cat. No.: *B1347045*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Di-n-octyltin oxide (DOTO), with the CAS number 870-08-6, is an organotin compound widely utilized in various industrial applications. It is primarily recognized for its role as a heat stabilizer in the production of polyvinyl chloride (PVC) and as a catalyst in the synthesis of polyurethanes, polyesters, and other polymers.[1][2] Its lower toxicity compared to other organotin compounds, such as those based on butyltin or tributyltin, has made it a preferred alternative in many applications.[1] However, concerns regarding its potential environmental and health impacts persist, necessitating a thorough understanding of its properties for safe handling and use. This guide provides a comprehensive overview of the physicochemical, toxicological, and reactive properties of **Di-n-octyltin oxide**, along with relevant experimental protocols and an exploration of its toxicological mechanisms.

Physicochemical Properties

Di-n-octyltin oxide is a white to off-white crystalline powder.[1] It is practically insoluble in water but shows some solubility in organic solvents like toluene.[3][4] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Di-n-octyltin oxide**

Property	Value	Reference(s)
CAS Number	870-08-6	[5]
Molecular Formula	C ₁₆ H ₃₄ OSn	[5]
Molecular Weight	361.15 g/mol	[4]
Appearance	White to off-white crystalline powder	[1]
Melting Point	245-248 °C (decomposes)	[4]
Boiling Point	230 °C at 1013 hPa	[4]
Density	1.3 g/cm ³	[4]
Vapor Pressure	<0.01 hPa at 20 °C	[4]
Water Solubility	Insoluble	[4]
Solubility in Organic Solvents	Slightly soluble in Toluene	[4]

Applications and Industrial Relevance

The primary applications of **Di-n-octyltin oxide** stem from its thermal stabilizing and catalytic properties.

- **PVC Heat Stabilizer:** DOTO is a crucial additive in PVC processing. It prevents the thermal degradation of the polymer during manufacturing and enhances the durability and weather resistance of the final products.[1][2]
- **Catalyst:** It serves as a catalyst in various chemical reactions, including:
 - **Polyurethane Synthesis:** Facilitating the reactions to produce polyurethanes.[1]
 - **Esterification and Transesterification:** Used in the production of polyesters, alkyd resins, and other specialty esters.[2]
- **Biocide:** In some agricultural formulations, it has been used as a biocide to protect crops.[1]

- Coatings and Sealants: It is incorporated into coatings and sealants to improve adhesion and weather resistance.[1]

Toxicological Profile

While considered less toxic than some other organotin compounds, **Di-n-octyltin oxide** is not without health risks. The available toxicological data are summarized in Table 2.

Table 2: Toxicological Data for **Di-n-octyltin oxide**

Endpoint	Value/Observation	Reference(s)
Acute Oral Toxicity (LD50, rat)	2500 mg/kg	[4]
Skin Irritation	Causes skin irritation.	[6]
Eye Irritation	Causes serious eye irritation.	[6]
Respiratory Irritation	May cause respiratory irritation.	[6]
Immunotoxicity	Diocyltin compounds are reported to cause immune system toxicity.	[1]
Developmental Toxicity	Diocyltin compounds have been reported to cause developmental toxicity.	[1]
Endocrine Disruption	Organotin compounds are suspected endocrine-disrupting chemicals.	[7]
Carcinogenicity	Shall not be classified as carcinogenic.	[8]
Mutagenicity	Shall not be classified as germ cell mutagenic.	[8]

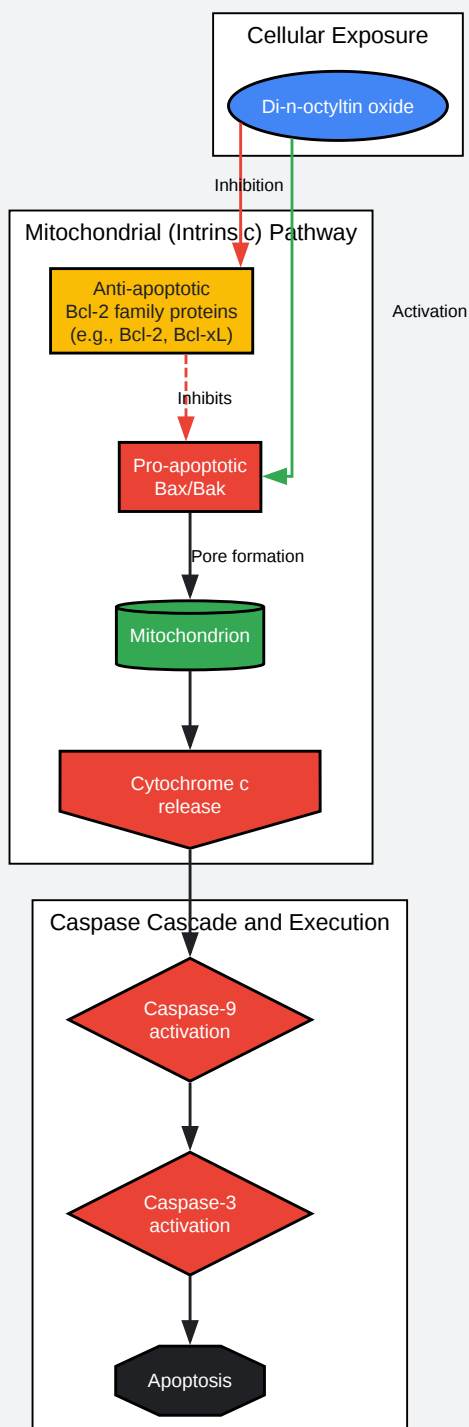
Mechanisms of Toxicity

Immunotoxicity: Induction of Apoptosis in Lymphocytes

The immunotoxicity of dioctyltin compounds is believed to be mediated through the induction of apoptosis, or programmed cell death, in immune cells, particularly T-lymphocytes. While direct studies on **Di-n-octyltin oxide** are limited, research on related organotin compounds like bis(tri-n-butyltin)oxide has shown the induction of apoptosis in rat thymocytes.[9] This process involves characteristic morphological changes such as nuclear chromatin condensation and DNA fragmentation.[9]

The proposed signaling pathway for **Di-n-octyltin oxide**-induced apoptosis in lymphocytes is depicted in the following diagram. This pathway is inferred from the known mechanisms of other organotin compounds and general apoptotic signaling.

Proposed Signaling Pathway for Di-n-octyltin Oxide-Induced Apoptosis in Lymphocytes



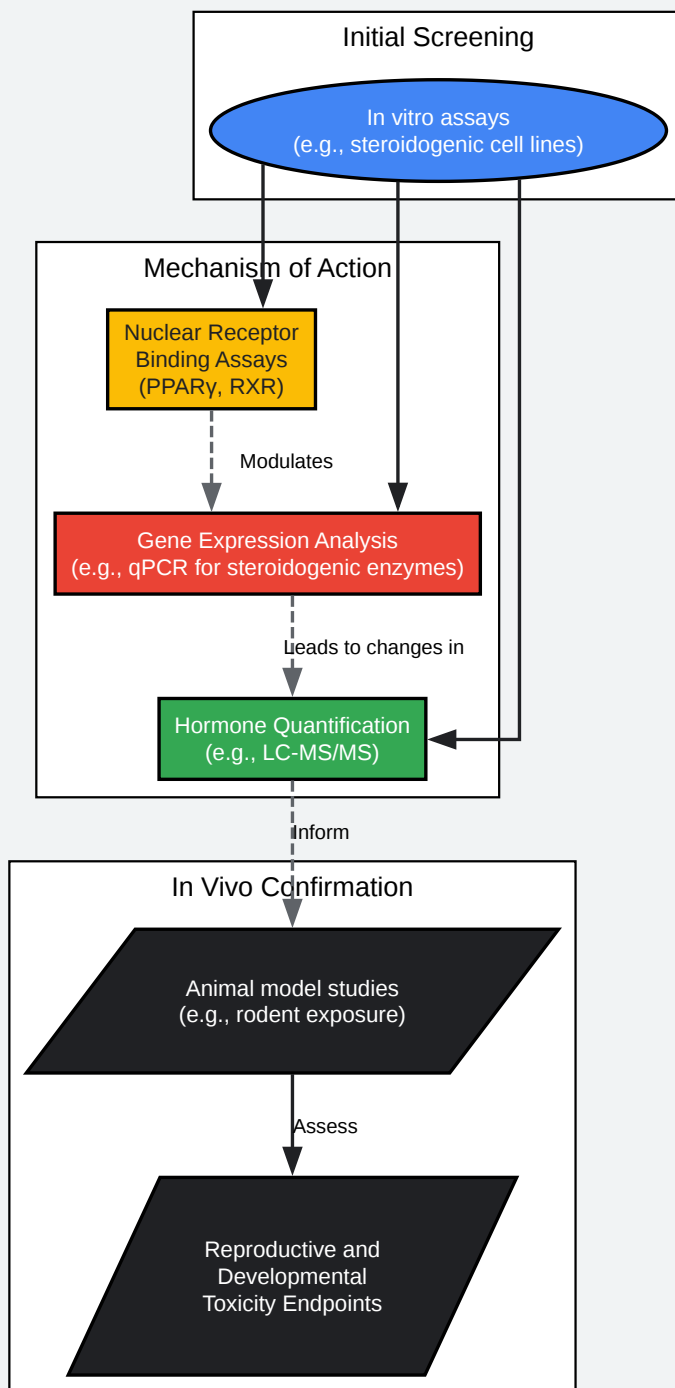
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Caption: Proposed mechanism of **Di-n-octyltin oxide**-induced apoptosis in lymphocytes.

Endocrine Disruption: Interference with Steroidogenesis

Organotin compounds are recognized as endocrine-disrupting chemicals.^[7] They can interfere with the biosynthesis of steroid hormones (steroidogenesis). Some organotins have been shown to act as agonists for nuclear receptors like the peroxisome proliferator-activated receptor (PPAR) γ and the retinoid X receptor (RXR).^[10] This interaction can lead to the induction of enzymes involved in steroid synthesis, such as 3 β -hydroxysteroid dehydrogenase type I, ultimately promoting the production of hormones like progesterone.^[7] The potential for **Di-n-octyltin oxide** to disrupt steroidogenesis warrants further investigation, particularly in the context of developmental and reproductive toxicology. The logical workflow for investigating such effects is outlined below.

Investigative Workflow for Steroidogenesis Disruption by Di-n-octyltin Oxide

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Caption: Logical workflow for investigating endocrine disruption by **Di-n-octyltin oxide**.

Experimental Protocols

Determination of Di-n-octyltin oxide in PVC by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is adapted from a method for determining organotin stabilizers in PVC.

Objective: To quantify the amount of **Di-n-octyltin oxide** that has migrated from a PVC product.

Materials:

- PVC sample
- Tetrahydrofuran (THF), analytical grade
- Hydrochloric acid (HCl), 6 mol L⁻¹
- Sodium tetraethylborate (NaBEt₄), derivatizing agent
- Sodium acetate buffer (0.2 mol L⁻¹, pH 4.5)
- Hexane, analytical grade
- **Di-n-octyltin oxide** standard
- GC-MS system with a suitable capillary column (e.g., HP-5ms)

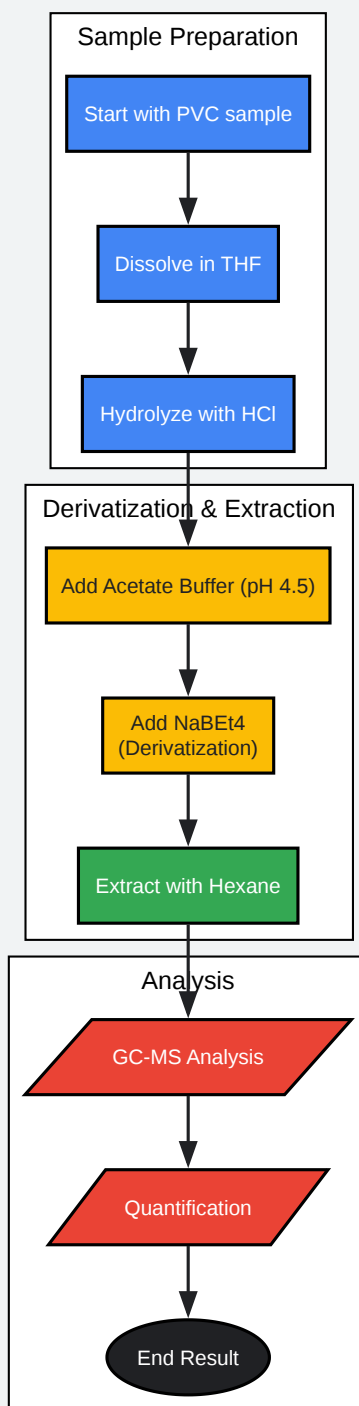
Procedure:

- Sample Preparation:
 - Accurately weigh a known amount of the PVC sample.
 - Dissolve the PVC sample in a measured volume of THF to release the organotin stabilizers.
- Hydrolysis:

- Treat the THF solution with 6 mol L⁻¹ HCl to hydrolyze the **Di-n-octyltin oxide** to its chloride form.
- Derivatization:
 - Add sodium acetate buffer to the solution to adjust the pH to 4.5.
 - Add an excess of NaBEt₄ solution and incubate at 50 °C to derivatize the dioctyltin chloride to a volatile ethylated form.
- Extraction:
 - Extract the derivatized organotin compound into hexane.
- GC-MS Analysis:
 - Inject an aliquot of the hexane extract into the GC-MS system.
 - GC Conditions (example):
 - Injector Temperature: 280 °C
 - Oven Program: Start at 50 °C, hold for 2 min, ramp to 280 °C at 10 °C/min, hold for 5 min.
 - Carrier Gas: Helium at a constant flow rate.
 - MS Conditions (example):
 - Ionization Mode: Electron Ionization (EI)
 - Scan Range: m/z 50-500
 - Monitor characteristic ions for the ethylated derivative of dioctyltin.
- Quantification:
 - Prepare a calibration curve using standard solutions of **Di-n-octyltin oxide** that have undergone the same derivatization and extraction procedure.

- Quantify the amount of **Di-n-octyltin oxide** in the sample by comparing its peak area to the calibration curve.

Experimental Workflow for GC-MS Analysis of Di-n-octyltin Oxide in PVC



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Caption: Workflow for the analysis of **Di-n-octyltin oxide** in PVC samples.

Chemical Reactivity and Stability

Di-n-octyltin oxide is stable under normal conditions.[11] However, it is incompatible with strong oxidizing agents.[11] Exposure to moist air or water should be avoided.[11] Hazardous decomposition products upon combustion include carbon monoxide, carbon dioxide, and tin oxides.[6]

Conclusion

Di-n-octyltin oxide (CAS 870-08-6) is a commercially significant organotin compound with important applications as a heat stabilizer and catalyst. While it is considered less toxic than some of its counterparts, it still poses potential health risks, including immunotoxicity and endocrine disruption. The proposed mechanism of immunotoxicity involves the induction of apoptosis in lymphocytes, a pathway that warrants further direct investigation for this specific compound. Similarly, its potential to interfere with steroidogenesis highlights the need for continued research into its endocrine-disrupting effects. The provided experimental protocol for its analysis in PVC offers a framework for monitoring its presence and migration from consumer products. A thorough understanding of the properties and potential hazards of **Di-n-octyltin oxide** is essential for its responsible use in industrial applications and for safeguarding human and environmental health.

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